

# In-depth Technical Guide on the Safe Handling of p-Methacryloyloxybenzoic Acid

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## Compound of Interest

Compound Name: *p*-Methacryloyloxybenzoic acid

Cat. No.: B100828

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Disclaimer: A comprehensive, officially recognized Safety Data Sheet (SDS) for **p-Methacryloyloxybenzoic acid** (CAS No. 15721-10-5) is not readily available in public databases. This guide has been compiled using information from skeletal data sheets and by extrapolating from the safety data of structurally related compounds, namely Benzoic Acid and Methacrylic Acid. The information herein should be used as a preliminary guideline only. Researchers, scientists, and drug development professionals are strongly advised to consult with their institution's Environmental Health and Safety (EHS) department for a thorough risk assessment before handling this chemical.

## Chemical and Physical Properties

Limited experimental data is available for **p-Methacryloyloxybenzoic acid**. The following table summarizes the known physical and chemical properties.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>4</sub>	NIST, LookChem[1][2]
Molecular Weight	206.19 g/mol	LookChem[1]
CAS Number	15721-10-5	NIST, LookChem[1][2]
Boiling Point	371.8 °C at 760 mmHg	LookChem[1]
Flash Point	147.3 °C	LookChem[1]
Density	1.23 g/cm <sup>3</sup>	LookChem[1]
Vapor Pressure	3.47E-06 mmHg at 25°C	LookChem[1]
Refractive Index	1.549	LookChem[1]

## Hazard Identification and GHS Classification (Inferred)

Due to the absence of a complete SDS, a definitive GHS classification for **p-Methacryloyloxybenzoic acid** cannot be provided. However, based on the hazards associated with its structural components (benzoic acid and a methacrylate group), the following potential hazards should be considered.

Hazard Class	Hazard Statement (Inferred)	Basis for Inference
Skin Corrosion/Irritation	H315: Causes skin irritation	Benzoic acid is a known skin irritant. Methacrylates can also cause skin irritation.
Serious Eye Damage/Irritation	H318: Causes serious eye damage	Benzoic acid can cause serious eye damage.
Specific Target Organ Toxicity - Single Exposure	H335: May cause respiratory irritation	Methacrylic acid is known to cause respiratory irritation.
Aquatic Hazard (Acute)	H402: Harmful to aquatic life	Benzoic acid is harmful to aquatic life.

Pictograms (Inferred):

- Exclamation Mark: For skin and respiratory irritation.
- Corrosion: For serious eye damage.

Signal Word (Inferred): Danger

## Handling and Storage Precautions

Given the inferred hazards, stringent safety protocols must be followed when handling **p-Methacryloyloxybenzoic acid**.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are minimum recommendations:

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes. For larger quantities or when generating dust, a chemical-resistant apron or suit may be necessary.
Respiratory Protection	If dust can be generated, a NIOSH-approved respirator with a P2 filter for solid particles is recommended. All respiratory protection use should be in accordance with the institution's respiratory protection program.

## Engineering Controls

- Work with **p-Methacryloyloxybenzoic acid** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Eyewash stations and safety showers must be readily accessible in the immediate work area.

## Safe Handling Practices

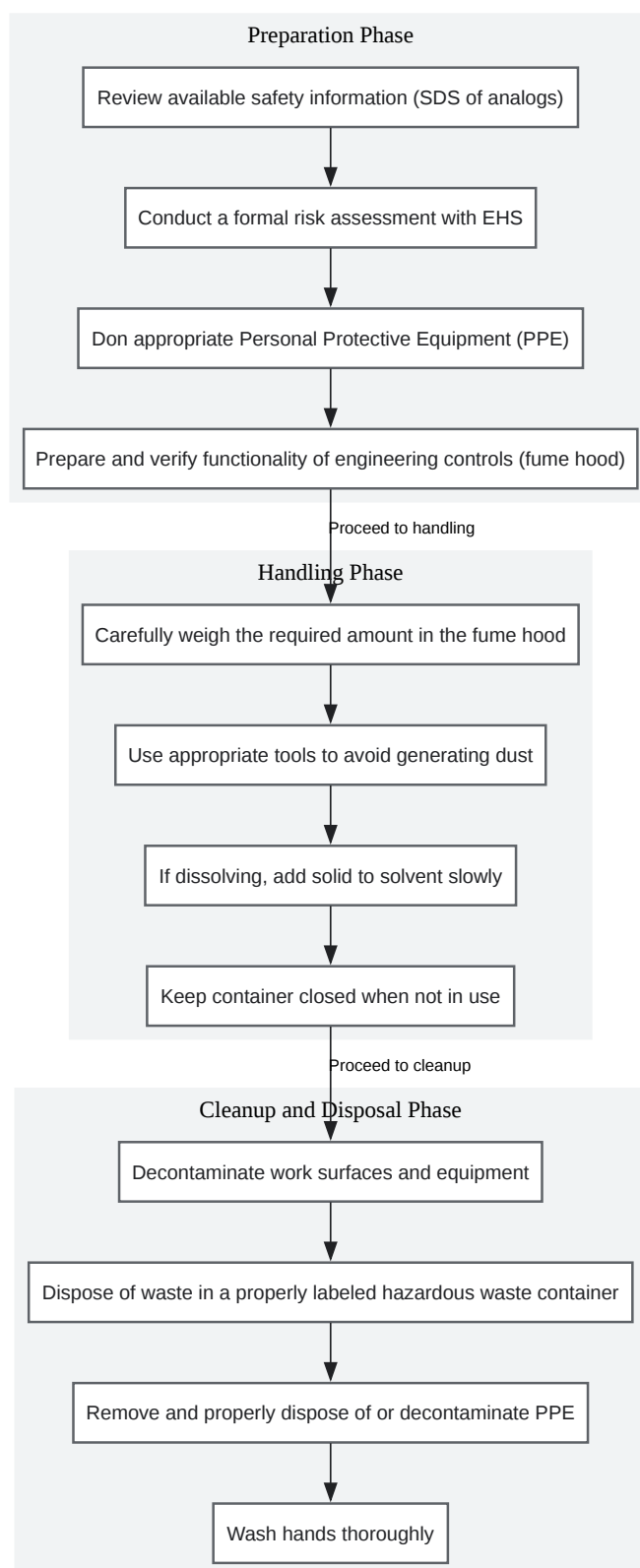
- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.
- Minimize the quantity of material handled at any one time.

## Storage

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and sources of ignition.
- As with other methacrylates, the presence of oxygen is often required for the inhibitor to function effectively and prevent polymerization. Therefore, it should not be stored under an inert atmosphere.

## Experimental Protocols: General Procedure for Handling a Potentially Hazardous Solid Chemical

The following is a generalized workflow for handling a solid chemical with unknown or inferred hazards like **p-Methacryloyloxybenzoic acid**.

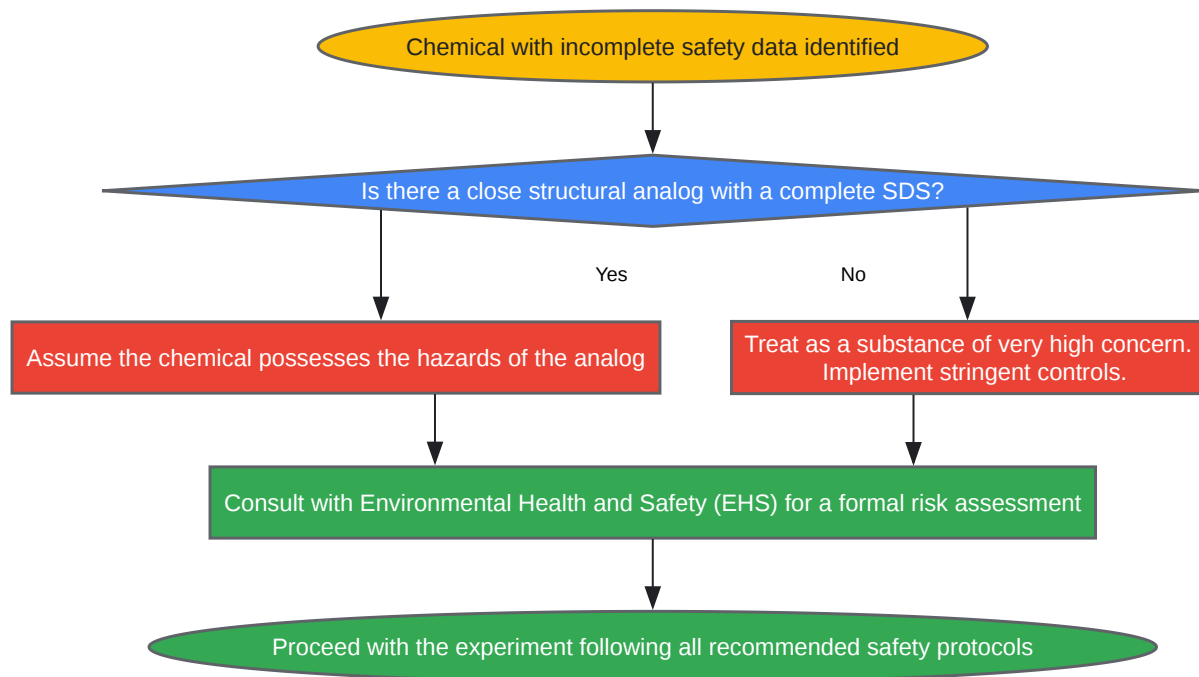


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A generalized workflow for the safe handling of a potentially hazardous solid chemical.

## Logical Workflow: Decision Process for Handling Chemicals with Incomplete Safety Data

The following diagram illustrates a logical decision-making process for researchers when faced with a chemical that has limited safety information.



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Decision-making process for handling chemicals with limited safety information.

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## References

- 1. Cas 15721-10-5, p-Methacryloyloxybenzoic acid | [lookchem \[lookchem.com\]](#)
- 2. p-Methacryloyloxybenzoic acid [[webbook.nist.gov](#)]
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